

# Technical Guide: Handling and Stability of Sodium Thiophene-2-trihydroxyborate

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## Compound of Interest

Compound Name: Sodium thiophene-2-trihydroxyborate

Cat. No.: B12052172

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## Executive Summary

**Sodium thiophene-2-trihydroxyborate** (CAS: 1351378-66-9) is an organoboron salt used primarily as a nucleophilic partner in palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura coupling). Unlike its parent compound, thiophene-2-boronic acid, which is prone to dehydration and trimerization into boroxines, the trihydroxyborate salt offers superior stoichiometric precision and shelf-stability.

This guide details the physicochemical properties, safety protocols, and handling requirements necessary to maintain the integrity of this reagent in drug discovery and process chemistry workflows.<sup>[1]</sup>

## Chemical Identity & Physicochemical Properties<sup>[2]</sup> <sup>[3]</sup><sup>[4]</sup><sup>[5]</sup><sup>[6]</sup><sup>[7]</sup>

### Structural Characteristics

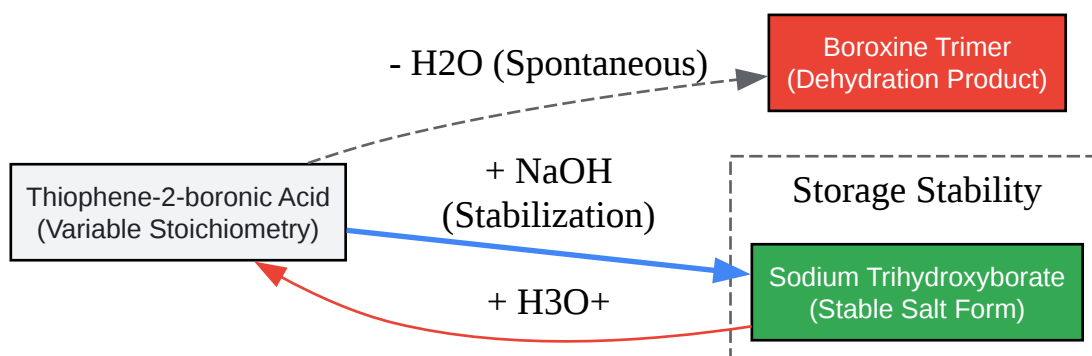
The compound consists of a thiophene ring bound to a saturated boron center. The boron atom adopts a tetrahedral geometry (

) with three hydroxyl groups and the thiophene moiety, carrying a formal negative charge balanced by a sodium cation.

| Property         | Specification                                                     |
|------------------|-------------------------------------------------------------------|
| Chemical Name    | Sodium thiophene-2-trihydroxyborate                               |
| Formula          |                                                                   |
| Molecular Weight | 167.95 g/mol                                                      |
| CAS Number       | 1351378-66-9                                                      |
| Appearance       | White to off-white solid                                          |
| Solubility       | High in Water, MeOH; Low in non-polar organics (Hexanes, Toluene) |
| Hgrosopicity     | Moderate to High (forms hydrates)                                 |

## The "Boroxine" Problem & The Salt Solution

A critical reason for selecting the trihydroxyborate salt over the boronic acid is stoichiometric control. Thiophene-2-boronic acid exists in a dynamic equilibrium with its dehydrated trimer (boroxine). This variable water content makes precise weighing impossible without prior titration. The sodium trihydroxyborate salt is "capped" by the hydroxide ion, preventing dehydration and ensuring that 100 mg of powder delivers a predictable molarity of boron species.



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Figure 1: Stabilization pathway. The salt form locks the boron species, preventing the spontaneous dehydration (dashed line) that plagues the free acid.

## Safety & Toxicology Profile

### Hazard Classification (GHS)

While specific toxicological data for this exact salt is limited, it shares the hazard profile of thiophene-boron derivatives. Treat as a hazardous substance.<sup>[2]</sup>

- H302: Harmful if swallowed.<sup>[3][4]</sup>
- H315: Causes skin irritation.<sup>[5][3][6]</sup>
- H319: Causes serious eye irritation.<sup>[5][3][6][7]</sup>
- H335: May cause respiratory irritation.<sup>[3][4][6]</sup>

### Thiophene-Specific Risks

Thiophene derivatives can exhibit lachrymatory properties (inducing tears) and distinct sulfurous odors. Chronic exposure to thiophene moieties has been linked to potential hepatotoxicity in metabolic studies of related drugs.

- Action: All handling must occur in a certified chemical fume hood.

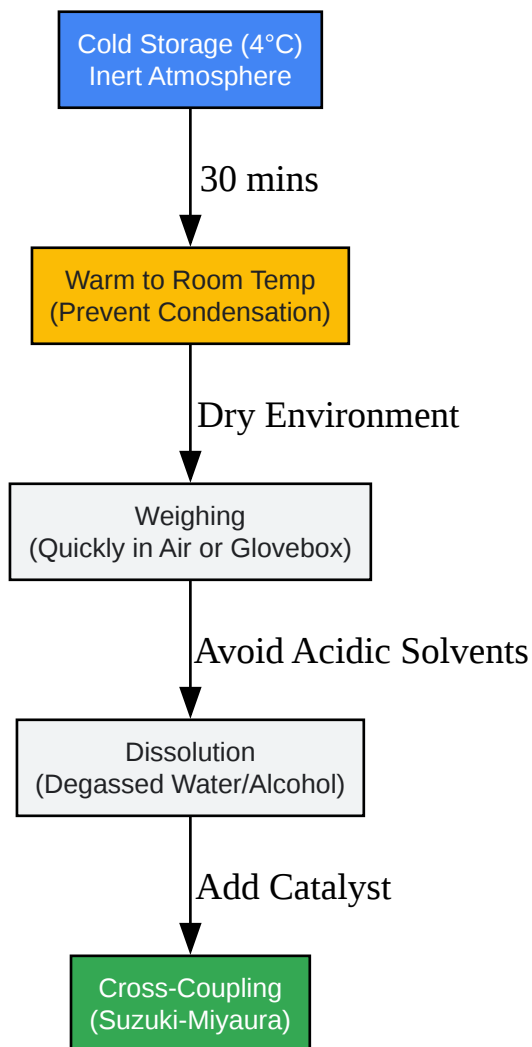
## Handling & Storage Protocols

### Storage Conditions

- Temperature: Store at 2–8°C (Refrigerated). While the salt is more stable than the acid, cold storage retards any slow protodeboronation (cleavage of the C-B bond).
- Atmosphere: Store under Inert Gas (Argon or Nitrogen).<sup>[1]</sup> Although trihydroxyborates are air-stable solids, moisture absorption can lead to clumping and hydrolysis over extended periods.
- Container: Tightly sealed glass or polypropylene vials with Parafilm wrapping.

## Operational Workflow

The following workflow ensures data integrity during experimental setup.



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Figure 2: Operational workflow. Critical step: Allow the vial to warm to room temperature before opening to prevent condensation, which degrades the salt.

## Reaction Compatibility

- Solvents: Compatible with MeOH, EtOH,

, and polar aprotic solvents (DMF, DMSO). Poor solubility in THF or Toluene unless a phase transfer catalyst or water co-solvent is used.

- pH Sensitivity: Avoid acidic media ( ). Acids will protonate the hydroxyl groups, reforming the boronic acid and potentially leading to protodeboronation (loss of the boron group entirely).
- Base Requirement: Even though the reagent is a salt, Suzuki couplings often still require an external base (e.g.,  
or  
) to facilitate the transmetallation step effectively, depending on the catalyst cycle.

## Waste Disposal

- Segregation: Do not mix with strong oxidizers (peroxides, nitric acid) due to the thiophene ring's susceptibility to oxidation.
- Stream: Dispose of as Halogenated/Sulfur-containing Organic Waste.
- Deactivation: Quench reaction mixtures with water/brine before disposal. If large excess boron remains, treatment with dilute hydrogen peroxide (oxidative hydrolysis) converts residues to boric acid and the corresponding oxidized thiophene, which may be safer for downstream processing, but this must be done cautiously due to exotherm.

## References

- Cammidge, A. N., et al. (2010). Trihydroxyborate salts: Stable and versatile alternatives to boronic acids. Organic Letters.

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## Sources

- [1. lifechempharma.com](http://lifechempharma.com) [[lifechempharma.com](http://lifechempharma.com)]
- [2. orgchemboulder.com](http://orgchemboulder.com) [[orgchemboulder.com](http://orgchemboulder.com)]

- [3. static.cymitquimica.com](https://static.cymitquimica.com) [[static.cymitquimica.com](https://static.cymitquimica.com)]
- [4. fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- [5. tcichemicals.com](https://tcichemicals.com) [[tcichemicals.com](https://tcichemicals.com)]
- [6. assets.thermofisher.com](https://assets.thermofisher.com) [[assets.thermofisher.com](https://assets.thermofisher.com)]
- [7. fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
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